

Navigating the Iminodicarboxylates: A Technical Guide to Diethyl Iminodiacetate and Diethyl Iminodicarboxylate

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Compound of Interest

Compound Name: *Diethyl Iminodicarboxylate*

Cat. No.: *B028530*

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For Researchers, Scientists, and Drug Development Professionals

In the landscape of organic synthesis and pharmaceutical development, precision in chemical nomenclature is paramount. The term "**Diethyl Iminodicarboxylate**" can be a source of ambiguity, potentially referring to two distinct, yet structurally related, compounds: Diethyl Iminodiacetate and the compound more formally known as Diethyl Imidodicarbonate. This technical guide serves to disambiguate these chemical entities, providing a comprehensive overview of their respective properties, synthesis, and applications, with a focus on their roles in research and drug development.

Diethyl Iminodiacetate: A Versatile Chelator and Synthetic Intermediate

CAS Number: 6290-05-7

Diethyl Iminodiacetate is a valuable reagent in organic synthesis, primarily recognized for its role as a chelating agent and a versatile intermediate in the preparation of a variety of compounds.^{[1][2]} Its ability to form stable complexes with metal ions makes it particularly useful in processes requiring metal ion sequestration or in the synthesis of metal-containing complexes.^[1]

Synonyms

The following table lists the common synonyms for Diethyl Iminodiacetate.

Synonym
Iminodiacetic acid diethyl ester
N,N-Bis(ethoxycarbonylmethyl)amine
Glycine, N-(2-ethoxy-2-oxoethyl)-, ethyl ester
Diethyl 2,2'-iminodiacetate
Acetic acid, iminodi-, diethyl ester
Ethyl N-(2-ethoxy-2-oxoethyl)glycinate

Quantitative Data Summary

The physical and chemical properties of Diethyl Iminodiacetate are summarized in the table below.

Property	Value
Molecular Formula	C ₈ H ₁₅ NO ₄
Molecular Weight	189.21 g/mol
Appearance	Colorless to slightly yellow liquid
Boiling Point	208 °C (lit.)
Density	1.056 g/mL at 25 °C (lit.)
Refractive Index (n _{20/D})	1.435 (lit.)
Flash Point	>230 °F
Solubility	Moderately soluble in water

Experimental Protocols

Synthesis of Diethyl Iminodiacetate from Iminodiacetic Acid

A common laboratory-scale synthesis of Diethyl Iminodiacetate involves the esterification of iminodiacetic acid with ethanol in the presence of an acid catalyst.[\[3\]](#)

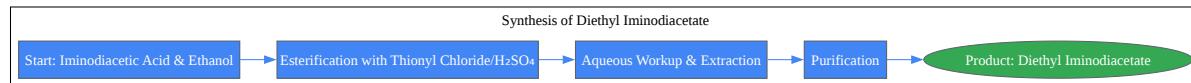
Materials:

- Iminodiacetic acid
- Ethanol
- Thionyl chloride or Sulfuric acid
- Saturated sodium bicarbonate solution
- Ethyl acetate
- Brine
- Magnesium sulfate

Procedure:

- In a reaction flask cooled to 0°C, slowly add thionyl chloride dropwise to ethanol with stirring.
- Allow the mixture to warm to room temperature.
- Add iminodiacetic acid to the reaction mixture.
- Heat the reaction to reflux and maintain for several hours (e.g., overnight).
- Cool the mixture to room temperature and quench the reaction by the careful addition of a saturated sodium bicarbonate solution until the pH is neutral.
- Reduce the volume of the mixture by removing most of the ethanol via distillation under reduced pressure.
- Extract the aqueous residue with ethyl acetate.

- Combine the organic phases, wash with brine, and dry over magnesium sulfate.
- Filter the solution and concentrate the filtrate under reduced pressure to yield Diethyl Iminodiacetate.



Conceptual Workflow: N-Alkylation using Iminodicarboxylate Analogs

Alcohol + Triphenylphosphine + Iminodicarboxylate Derivative

Addition of DEAD/DIAD

N-Alkylation

N-Alkylated Product

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References

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